

Molecular interactions of Octadecylphosphonic acid with substrates

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Compound of Interest

Compound Name: Octadecylphosphonic acid

Cat. No.: B1293953

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An In-depth Technical Guide to the Molecular Interactions of **Octadecylphosphonic Acid** with Substrates

For: Researchers, Scientists, and Drug Development Professionals

Abstract

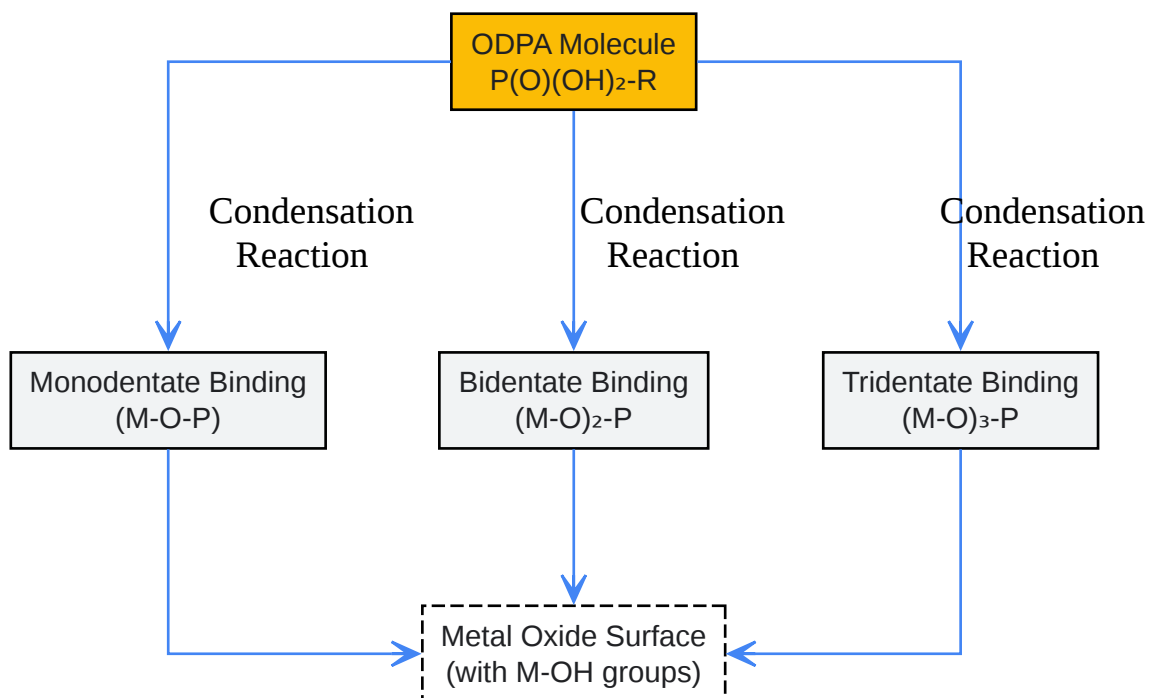
Octadecylphosphonic acid (ODPA) is a long-chain organic molecule renowned for its ability to form highly ordered, self-assembled monolayers (SAMs) on a wide variety of surfaces. This capability allows for the precise modification of substrate properties, including wettability, corrosion resistance, friction, and biocompatibility. Understanding the fundamental molecular interactions between ODPA and different substrates is critical for its application in fields ranging from microelectronics and materials science to biomedical devices and drug delivery systems. This technical guide provides a comprehensive overview of these interactions, detailing the binding mechanisms, summarizing key quantitative data, and outlining the experimental protocols necessary for the formation and characterization of ODPA SAMs.

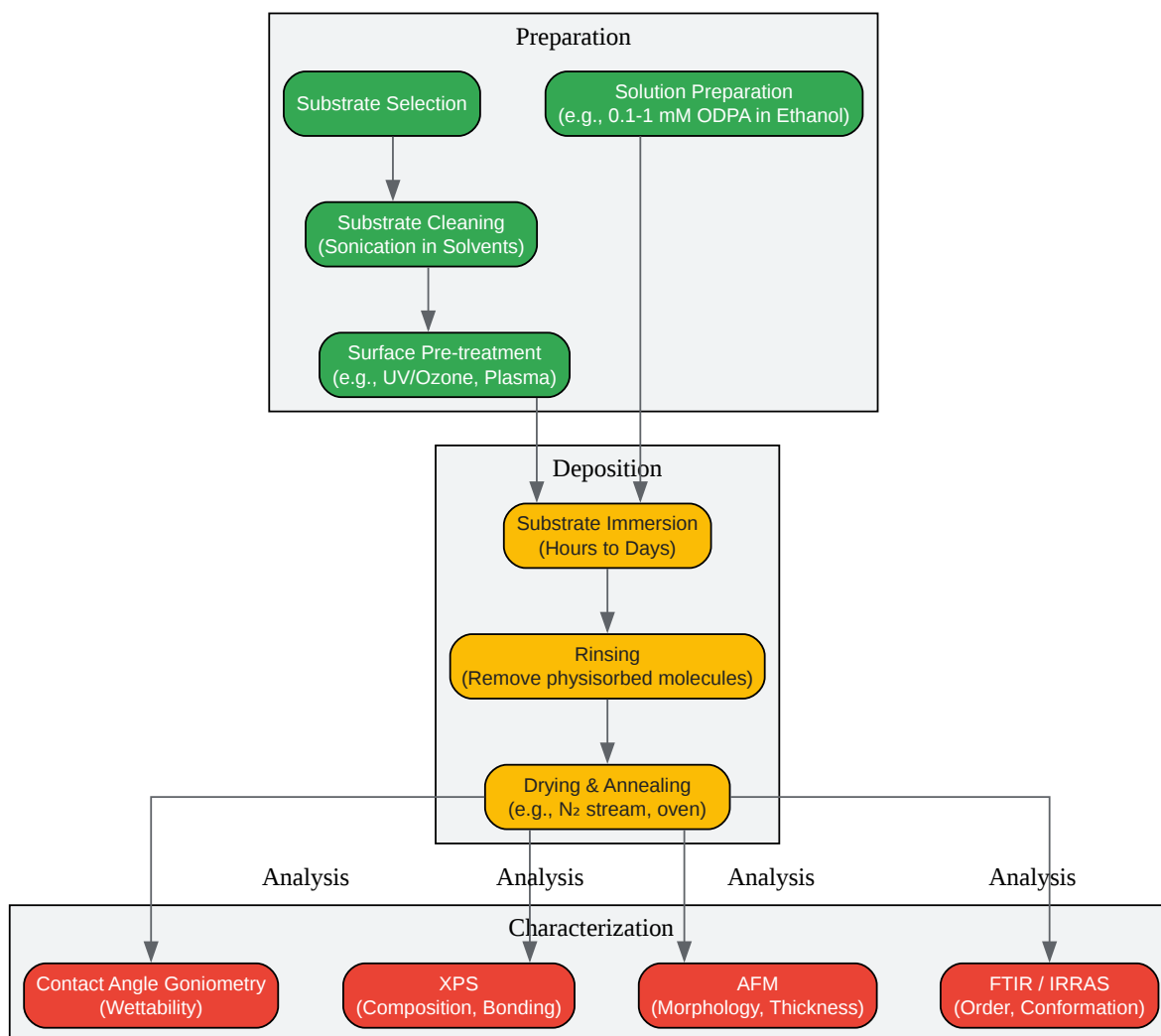
The ODPA Molecule and Self-Assembly

Octadecylphosphonic acid ($\text{CH}_3(\text{CH}_2)_{17}\text{PO}(\text{OH})_2$) is an amphiphilic molecule composed of two key functional parts: a hydrophilic phosphonic acid headgroup and a long, hydrophobic octadecyl (C18) alkyl chain. This structure drives the self-assembly process, where the phosphonic acid headgroup exhibits a strong affinity for various surfaces, particularly metal

oxides, while the van der Waals forces between the adjacent alkyl chains promote the formation of a dense, well-ordered monolayer.

The formation of an ODPAM SAM typically begins with the adsorption of molecules from a solution onto the substrate. This initial physisorption is often followed by a chemisorption process, where a more stable bond forms between the phosphonic acid headgroup and the surface. On hydroxylated surfaces, this involves a condensation reaction, releasing water and forming strong covalent linkages.^{[1][2]} The final orientation and packing density of the monolayer are influenced by factors such as solvent choice, solution concentration, temperature, and immersion time.^{[3][4]}





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